

Oleotrile biosynthesis from oleic acid ammoniation

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Oleotrile

CAS No.: 112-91-4

Cat. No.: S624069

[Get Quote](#)

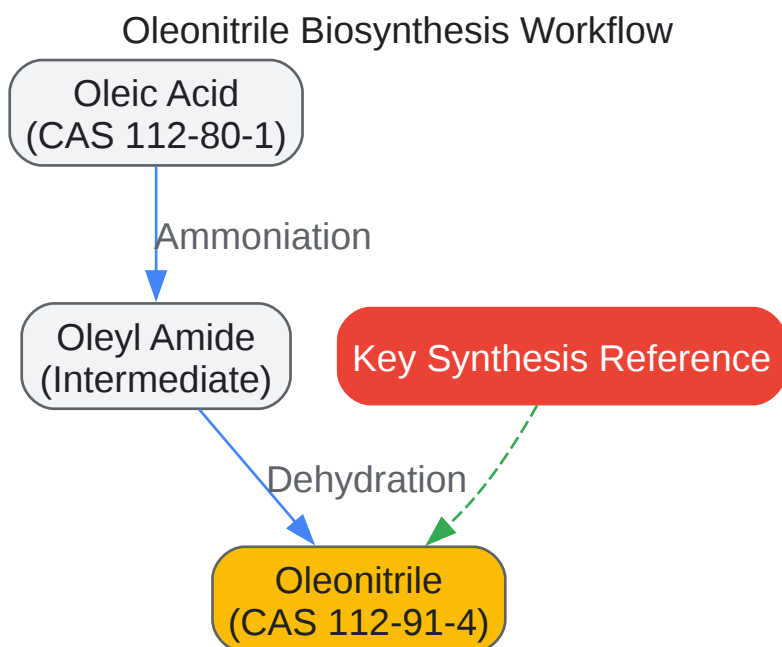
Chemical Profiles of Oleic Acid and Oleotrile

The table below summarizes key identifiers and physical properties for the starting material (Oleic Acid) and the target product (**Oleotrile**) [1] [2] [3].

Property	Oleic Acid	Oleotrile
CAS Number	112-80-1 [2]	112-91-4 [1] [3]
Molecular Formula	$C_{18}H_{34}O_2$ [2]	$C_{18}H_{33}N$ [1] [3]
Molecular Weight	282.461 g/mol [2]	263.461 g/mol [1] [3]
Melting Point	13-14 °C (lit.) [2]	-1°C [1]
Boiling Point	360.0±0.0 °C [2]	385.6°C at 760 mmHg [3]
Density	0.9±0.1 g/cm ³ [2]	0.842 g/cm ³ [3]
Physical Description	-	Colourless to Pale Yellow Oil [1]

Synthesis Pathway and Experimental Context

The core reaction for synthesizing **oleonitrile** involves the dehydration of the intermediate oleyl amide. This relationship and the primary synthesis reference are illustrated in the following workflow:



[Click to download full resolution via product page](#)

Schematic of the two-step ammoniation-dehydration synthesis route.

According to the chemical database Chemsr, **oleonitrile** is defined as "**a fatty nitrile obtained by formal condensation of oleic acid with ammonia**" [1]. This "formal condensation" typically implies a two-step process where oleic acid first reacts with ammonia to form an intermediate amide, which then undergoes dehydration to produce the nitrile.

One synthesis reference is provided in the search results: **Tetrahedron, 48, p. 2613, 1992** [1]. This primary literature is a critical source for detailed experimental protocols. You would need to obtain this paper to access specifics like reaction temperature, pressure, catalysts, solvents, purification methods, and yield.

Applications and Safety

Oleonitrile is used as a **fatty nitrile solvent for agricultural formulations** and in the production of biofuel and biochar by thermal pyrolysis of linseed seed [1].

Safety data indicates **oleonitrile** has **low toxicity by ingestion and intraperitoneal routes** (LD50 oral-rat: >10 g/kg) [1]. It is classified as light-sensitive and may have hazardous effects on aquatic environments. Always consult the full Material Safety Data Sheet (MSDS) before handling any chemical.

Suggestions for Further Research

Since detailed public experimental protocols are limited, I suggest you:

- **Obtain the Key Paper:** Retrieve the cited **Tetrahedron (1992)** paper for a foundational methodology.
- **Search Scientific Databases:** Conduct a focused search on platforms like SciFinder, Reaxys, or Google Scholar using terms like "**oleic acid to nitrile synthesis**," "**dehydration of oleyl amide**," or "**catalytic conversion of fatty acids to nitriles**."
- **Explore Patent Literature:** Patents are a valuable source of detailed and practical industrial synthesis methods.

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. | 112-91-4 oleonitrile [chemicalbook.com]
2. | CAS#:112-80-1 | Chemsrce oleic acid [chemsrc.com]
3. | CAS#:112-91-4 | Chemsrce oleonitrile [chemsrc.com]

To cite this document: Smolecule. [Oleonitrile biosynthesis from oleic acid ammoniation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b624069#oleonitrile-biosynthesis-from-oleic-acid-ammoniation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com